

Technical Support Center: Optimizing In Vivo Delivery of DL-AP4 Sodium Salt

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Compound of Interest

Compound Name: DL-AP4 Sodium salt

Cat. No.: B7821367

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Welcome to the technical support center for the in vivo application of **DL-AP4 Sodium Salt**. This resource is tailored for researchers, scientists, and drug development professionals to provide guidance on experimental design, troubleshooting, and data interpretation.

Frequently Asked Questions (FAQs)

Q1: What is **DL-AP4 Sodium Salt** and what is its primary mechanism of action?

DL-AP4 Sodium Salt is the water-soluble sodium salt of DL-2-Amino-4-phosphonobutyric acid. It acts as a broad-spectrum glutamate receptor antagonist.^[1] Its primary mechanism of action is as a selective agonist for group III metabotropic glutamate receptors (mGluRs), which include mGluR4, mGluR6, mGluR7, and mGluR8.^{[2][3]} These receptors are predominantly presynaptic and are coupled to Gi/o proteins.^{[2][4]} Activation of these receptors inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.^{[2][5]} This signaling cascade ultimately results in the inhibition of voltage-gated calcium channels and a reduction in neurotransmitter release.^[2]

Q2: What are the key differences between DL-AP4, L-AP4, and D-AP4?

DL-AP4 is a racemic mixture containing both the L- and D-isomers. L-AP4 is the pharmacologically active isomer that acts as a potent agonist at group III mGluRs.[4] The D-isomer is generally considered to be inactive at these receptors. For targeted studies on group III mGluRs, L-AP4 is often the preferred compound. However, **DL-AP4 Sodium Salt** offers the advantage of higher water solubility.[1]

Q3: How should I store **DL-AP4 Sodium Salt**?

For long-term storage, the solid form of **DL-AP4 Sodium Salt** should be kept at room temperature under desiccating conditions.[1] Once in solution, it is recommended to prepare fresh solutions on the day of use. If storage of a stock solution is necessary, it should be aliquoted and stored at -20°C for up to one month.[1] Avoid repeated freeze-thaw cycles.

Q4: In what vehicle should I dissolve **DL-AP4 Sodium Salt** for in vivo administration?

DL-AP4 Sodium Salt is soluble in water up to 100 mM.[1] For most systemic in vivo applications, sterile 0.9% saline is a suitable vehicle.[6] For direct administration to the central nervous system (e.g., intracerebroventricular or intrathecal injections), artificial cerebrospinal fluid (aCSF) is the recommended vehicle.[6]

Data Presentation

Table 1: Physicochemical Properties of DL-AP4 Sodium Salt

Property	Value	Reference
Molecular Formula	C ₄ H ₉ NNaO ₅ P	[1]
Molecular Weight	205.08 g/mol	[1]
Solubility in Water	Up to 100 mM	[1]
Storage (Solid)	Room temperature, desiccated	[1]
Storage (Solution)	-20°C for up to one month	[1]

Table 2: Recommended In Vivo Administration Parameters for L-AP4 (as a guide for DL-AP4)

Administration Route	Animal Model	Dosage Range	Experimental Application	Reference
Intraperitoneal (i.p.)	Mouse	1, 10, 100 µg/kg (dose-response)	General systemic effects	[7]
Intracerebroventricular (i.c.v.)	Rat	5 µL of 80 mM solution	Spatial learning and memory	[8]
Intracerebroventricular (i.c.v.)	Rat	8 µL per hemisphere	Neurological disease modeling	[9]
Intrathecal	Rat	5-30 µg	Neuropathic pain	[7]

Note: Dosages for **DL-AP4 Sodium Salt** may need to be adjusted considering it is a racemic mixture. It is always recommended to perform a dose-response study to determine the optimal concentration for your specific experimental model and endpoint.[7]

Experimental Protocols

Protocol 1: Preparation of DL-AP4 Sodium Salt Solution for In Vivo Injection

This protocol outlines the steps for preparing a sterile solution of **DL-AP4 Sodium Salt** for systemic or central administration.

Materials:

- **DL-AP4 Sodium Salt** powder
- Sterile 0.9% saline or artificial cerebrospinal fluid (aCSF)
- Sterile vials
- Vortex mixer

- pH meter
- 0.1 M sterile NaOH and 0.1 M sterile HCl for pH adjustment (if necessary)
- Sterile 0.22 μm syringe filters
- Sterile syringes and needles

Procedure:

- On the day of the experiment, bring the **DL-AP4 Sodium Salt** powder to room temperature.
- Aseptically weigh the desired amount of **DL-AP4 Sodium Salt**.
- In a sterile vial, dissolve the powder in the appropriate volume of sterile saline or aCSF to achieve the target concentration.
- Vortex the solution briefly to ensure complete dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Measure the pH of the solution. The pH should be within a physiologically acceptable range (typically 7.2-7.4). If necessary, adjust the pH dropwise with sterile 0.1 M NaOH or 0.1 M HCl.[\[10\]](#)
- Draw the solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the syringe.
- Filter the solution into a new sterile vial. This step is crucial for ensuring the sterility of the final injectate, especially for direct CNS administration.[\[6\]](#) Sterile filtration will not remove the dissolved salts.[\[11\]](#)
- The solution is now ready for in vivo administration.

Protocol 2: Intraperitoneal (i.p.) Injection in Mice

This protocol provides a general framework for systemic administration of **DL-AP4 Sodium Salt** via intraperitoneal injection.

Procedure:

- Prepare the **DL-AP4 Sodium Salt** solution according to Protocol 1.
- Weigh the mouse to determine the correct injection volume. The maximum recommended injection volume for mice is 10 mL/kg.[6]
- Gently restrain the mouse, securing the head and neck.
- Tilt the mouse's head slightly downwards.
- Locate the injection site in the lower abdominal quadrant, avoiding the midline to prevent injury to the bladder or cecum.[6]
- Insert a 25-27 gauge sterile needle at a 10-20 degree angle into the peritoneal cavity.[6]
- Briefly aspirate to ensure the needle has not entered a blood vessel or organ.
- Inject the solution slowly and smoothly.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any adverse reactions.

Protocol 3: Intracerebroventricular (i.c.v.) Injection in Rats

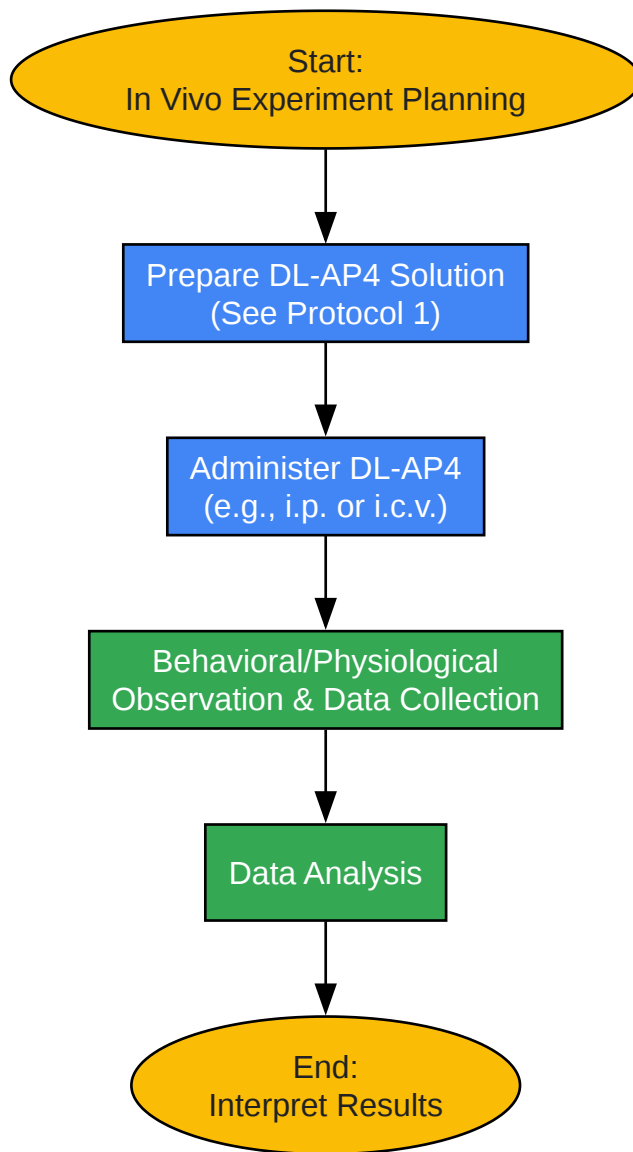
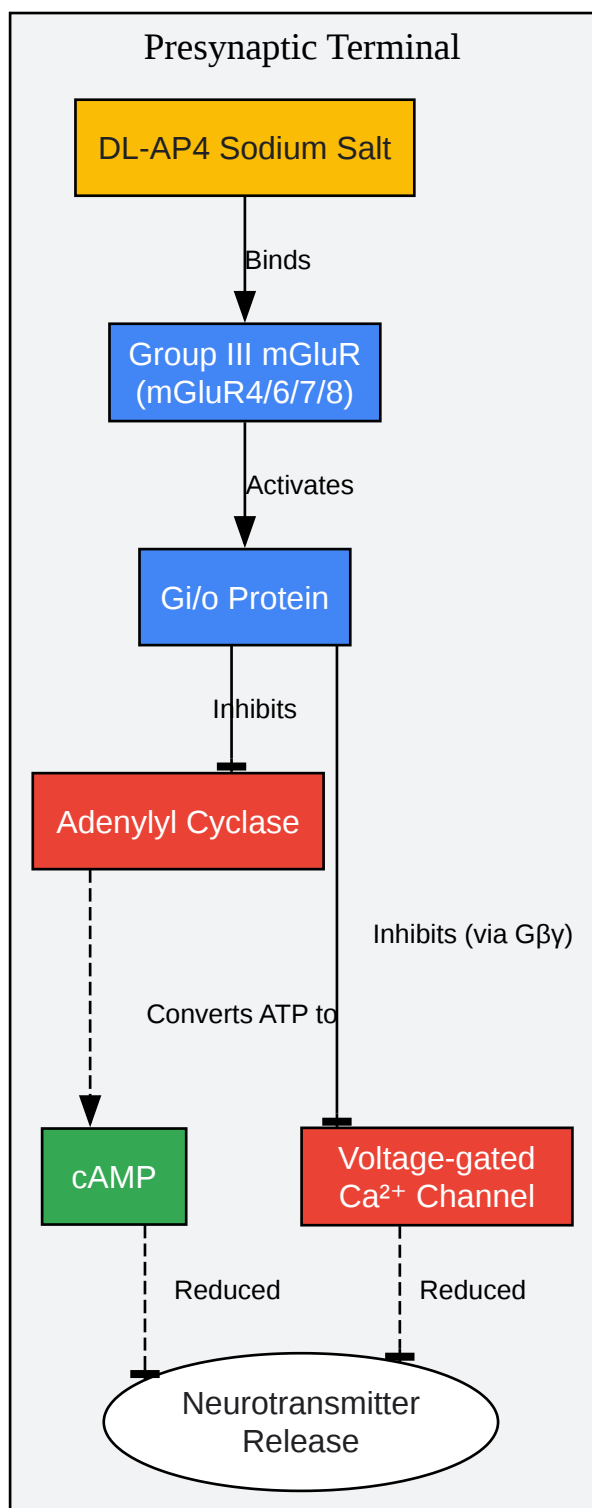
This protocol describes the stereotaxic administration of **DL-AP4 Sodium Salt** into the lateral ventricle of a rat. This procedure requires surgical expertise and adherence to institutional animal care and use guidelines.

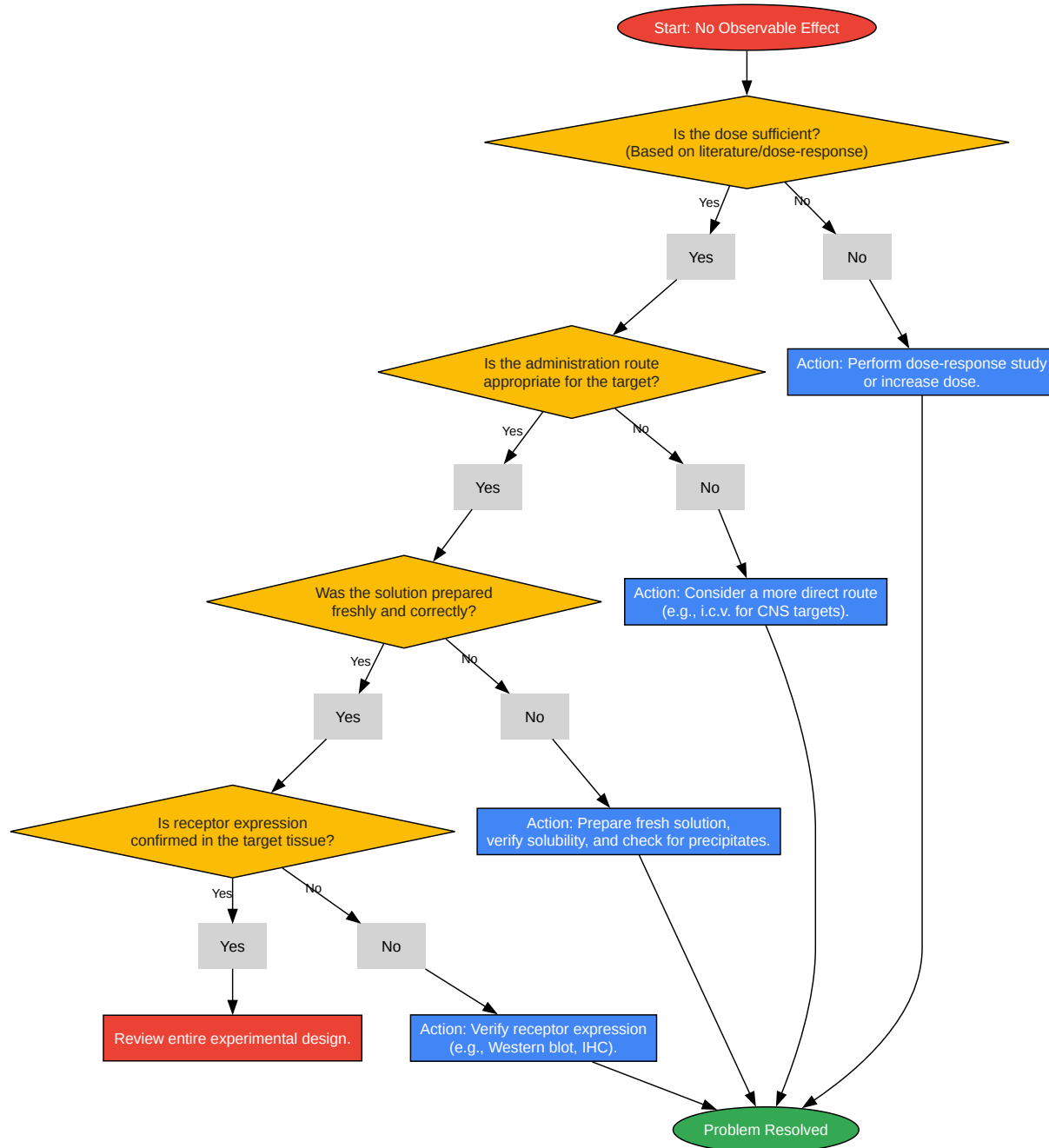
Procedure:

- Anesthetize the rat according to your institutionally approved protocol.
- Secure the animal in a stereotaxic frame.
- Surgically expose the skull and identify the bregma.

- Based on a stereotaxic atlas, determine the coordinates for the lateral ventricle (e.g., AP: -0.8 mm, ML: ± 1.5 mm from bregma).[12][13]
- Drill a small burr hole at the determined coordinates.
- Lower a microinjection cannula to the appropriate depth (e.g., DV: -3.4 mm from the skull surface).[12]
- Infuse the sterile **DL-AP4 Sodium Salt** solution (prepared in aCSF) at a slow rate (e.g., 0.5-1 $\mu\text{L}/\text{min}$) to prevent a rapid increase in intracranial pressure.[6]
- After the infusion is complete, leave the needle in place for a few minutes to minimize backflow.[6]
- Slowly retract the needle and suture the incision.
- Provide appropriate post-operative care, including analgesia and monitoring for recovery.

Mandatory Visualizations





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